

1,4-dimethyl-1H-pyrazole-5-sulfonyl chloride safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,4-dimethyl-1H-pyrazole-5-sulfonyl chloride

Cat. No.: B1522217

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An In-depth Technical Guide for the Safe Handling and Use of **1,4-Dimethyl-1H-pyrazole-5-sulfonyl Chloride**

Introduction: Understanding the Reagent

1,4-Dimethyl-1H-pyrazole-5-sulfonyl chloride (CAS No. 1174834-52-6) is a heterocyclic building block increasingly utilized in medicinal chemistry and drug discovery.^[1] Its structure, featuring a reactive sulfonyl chloride group on a dimethyl-pyrazole scaffold, makes it a valuable intermediate for synthesizing a diverse range of sulfonamide derivatives, which are prominent in many pharmacologically active compounds.^{[2][3]}

However, the very reactivity that makes this compound synthetically useful also necessitates a thorough understanding of its potential hazards. Sulfonyl chlorides as a class are reactive and require specific handling procedures to ensure laboratory safety.^[4] This guide provides a comprehensive overview of the safety considerations, handling protocols, and emergency procedures for **1,4-Dimethyl-1H-pyrazole-5-sulfonyl chloride**, grounded in established safety principles and data. The causality behind each recommendation is explained to empower researchers to build a robust culture of safety.

Section 1: Compound Identification and Properties

A foundational aspect of safe handling is understanding the physical and chemical identity of the substance.

Property	Value	Source
CAS Number	1174834-52-6	[1]
Molecular Formula	C ₅ H ₇ ClN ₂ O ₂ S	[1]
Molecular Weight	194.64 g/mol	[1][5]
Appearance	Solid	[1]
InChI Key	SAVUTYCQFZZSEI-UHFFFAOYSA-N	[1]
SMILES String	<chem>Cc1cnn(C)c1S(Cl)(=O)=O</chem>	[1]

Section 2: Hazard Identification and Risk Assessment

This compound is classified under the Globally Harmonized System (GHS) with specific hazard statements that dictate the necessary precautions.[1] It is crucial to conduct a thorough risk assessment before any experimental work begins.

GHS Classification and Associated Risks

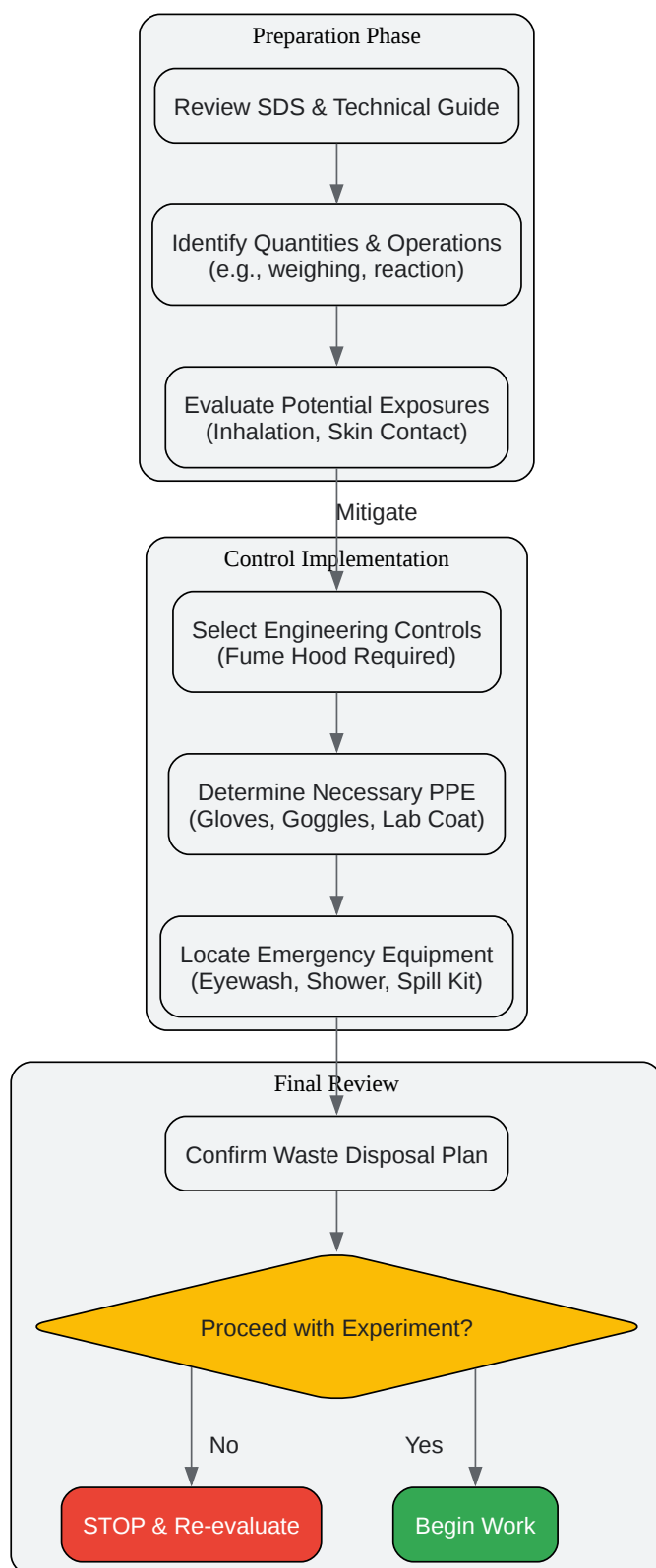
Hazard Class	GHS Code	Description	Causality and Field Insight
Skin Irritation	H315	Causes skin irritation.	The sulfonyl chloride moiety can react with moisture on the skin to form hydrochloric acid (HCl) and 1,4-dimethyl-1H-pyrazole-5-sulfonic acid, both of which are irritating.[6] Prolonged contact can lead to redness and discomfort.
Eye Irritation	H319	Causes serious eye irritation.	Similar to skin irritation, hydrolysis in the eye's moisture can produce acids, causing significant pain and potential damage to the cornea. [6] The "Serious" classification indicates that the effect is more severe than simple irritation and requires immediate and thorough rinsing.
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.	Inhaling the dust of this solid compound can lead to irritation of the nose, throat, and lungs, again due to hydrolysis on moist mucous membranes. [1][7] This can manifest as coughing,

sneezing, and
shortness of breath.

Expert Note: While the official classification is "Warning," many sulfonyl chlorides are treated with the same caution as corrosive materials (e.g., Skin Corrosion 1B, Eye Damage 1).^{[4][6][8]} This is a prudent approach. The primary danger stems from its reactivity with water. This reaction is exothermic and produces corrosive byproducts. Therefore, meticulous avoidance of moisture is a cornerstone of its safe handling.

Risk Assessment Workflow

Before handling this reagent, every researcher must perform a risk assessment. This is not merely a paperwork exercise; it is a critical thinking process to anticipate and mitigate potential hazards.



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Risk assessment workflow before handling the reagent.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection is essential, starting with engineering controls and supplemented by appropriate PPE.

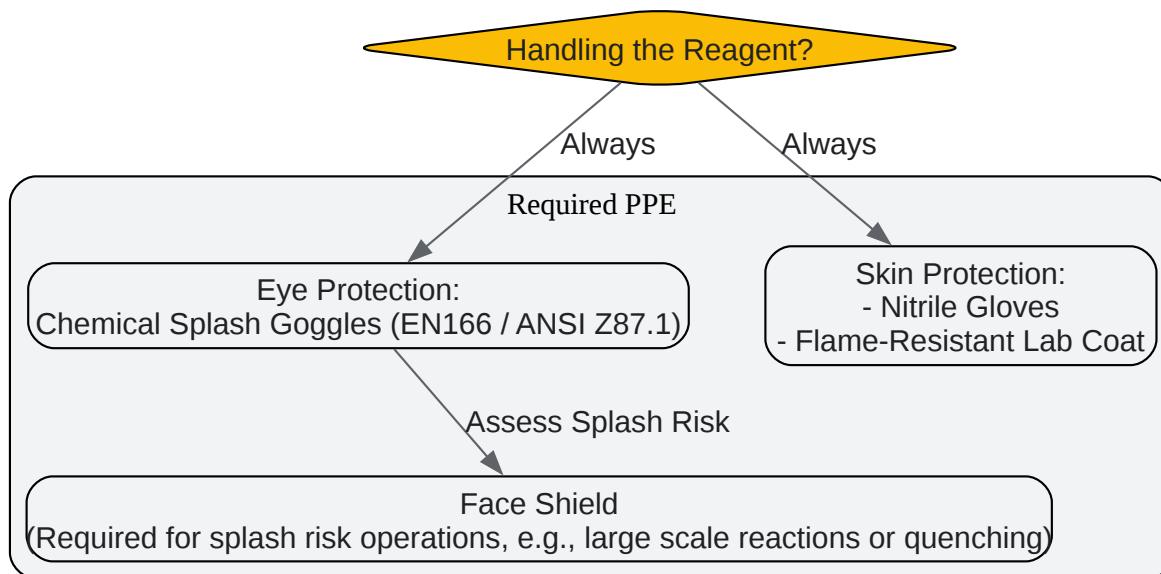
Engineering Controls

The primary line of defense is to minimize exposure through proper laboratory infrastructure.

- **Chemical Fume Hood:** All handling of **1,4-dimethyl-1H-pyrazole-5-sulfonyl chloride**, including weighing, dispensing, and addition to reaction mixtures, must be performed inside a certified chemical fume hood.^{[4][7]} This is non-negotiable and serves to contain any dust and protect the user from respiratory exposure.
- **Ventilation:** Ensure the laboratory has adequate general ventilation to handle any fugitive emissions.^[7]
- **Emergency Equipment:** An operational eyewash station and safety shower must be located in immediate proximity to the work area.^{[7][9]} Their location and proper function should be verified before starting any work.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully based on the identified hazards.



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Decision process for selecting appropriate PPE.

- Eye and Face Protection: Wear chemical safety goggles that provide a complete seal around the eyes.[4][6] A face shield should be worn over the goggles during procedures with a higher risk of splashing, such as reaction quenching or handling larger quantities.[7]
- Skin Protection:
 - Gloves: Wear nitrile or neoprene gloves. Inspect gloves for any signs of degradation or puncture before use.[10] After handling, remove gloves using the proper technique and wash hands thoroughly.[7]
 - Lab Coat: A flame-resistant lab coat should be worn and kept fully buttoned. Ensure cuffs are snug.[7]
- Respiratory Protection: When engineering controls are not sufficient, a NIOSH/MSHA-approved respirator with appropriate cartridges for organic vapors and acid gases should be used.[6][8]

Section 4: Safe Handling and Storage Protocols

Adherence to standardized protocols is key to preventing accidents.

Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely weighing and dispensing the solid reagent.

- Preparation: Don appropriate PPE (goggles, lab coat, gloves) and ensure the fume hood sash is at the proper working height.
- Inert Environment (Recommended): As sulfonyl chlorides are moisture-sensitive, it is best practice to handle them under an inert atmosphere (e.g., nitrogen or argon), especially for reactions sensitive to moisture or HCl.^{[8][11]}
- Dispensing:
 - Place a tared weigh boat or flask on a balance inside the fume hood.
 - Carefully open the reagent container, minimizing the creation of dust.
 - Use a clean, dry spatula to transfer the desired amount of solid. Avoid scraping the container, which can generate dust.
 - Immediately and securely close the main reagent container.
- Cleanup:
 - Gently wipe the spatula with a dry cloth or a cloth lightly dampened with an inert solvent (like hexane) inside the hood.
 - Wipe down the balance and surrounding surfaces within the fume hood.
 - Dispose of any contaminated wipes or weigh boats in the designated solid hazardous waste container.
- Post-Handling: Remove gloves and wash hands thoroughly with soap and water.^[12]

Storage Requirements

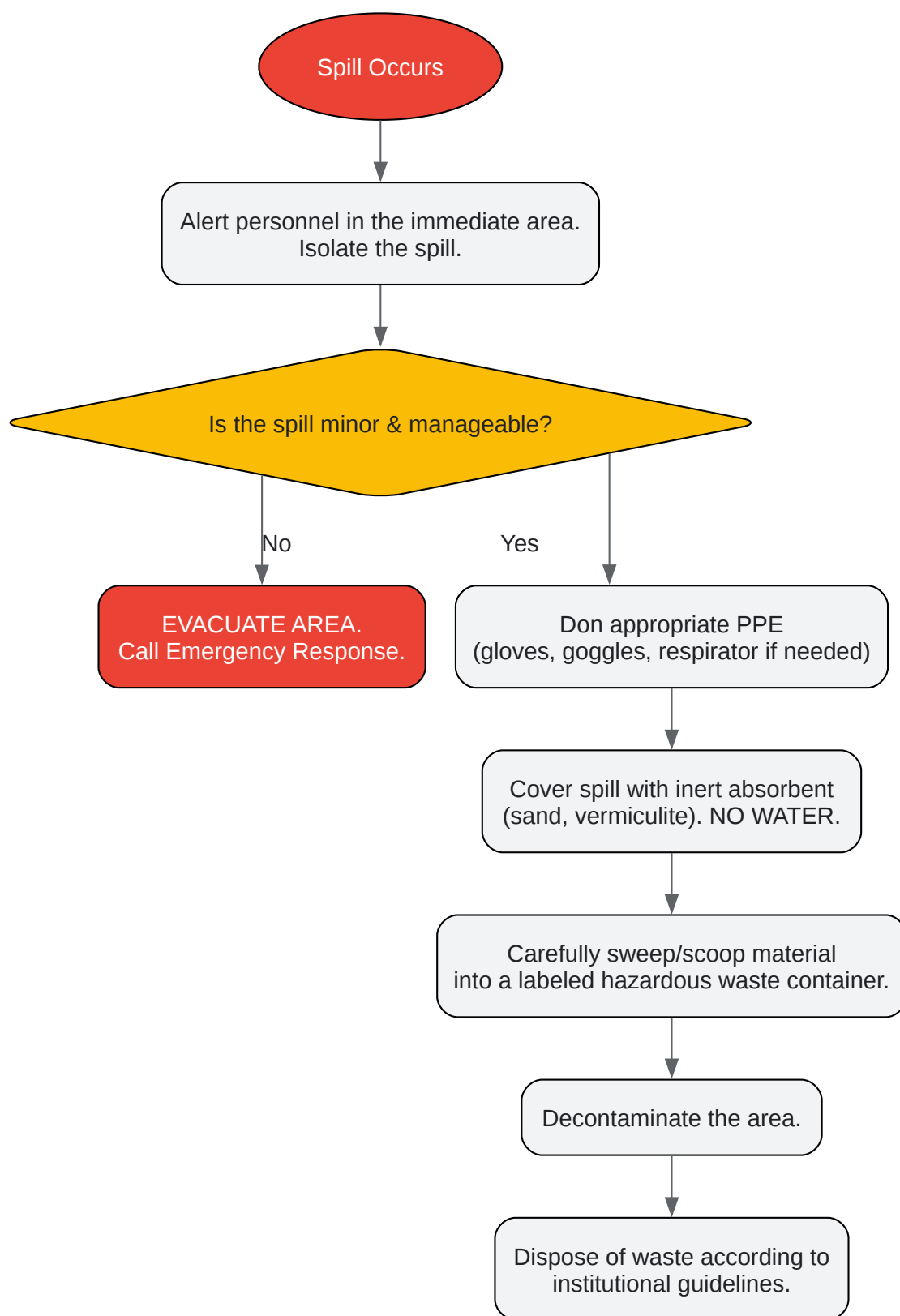
Proper storage is critical to maintaining the reagent's integrity and preventing hazardous situations.

- Container: Keep the container tightly closed to prevent exposure to atmospheric moisture.[\[6\]](#)
[\[12\]](#)
- Location: Store in a cool, dry, and well-ventilated area designated for reactive or corrosive chemicals.[\[6\]](#)
- Incompatibilities: Segregate from incompatible materials. This is of paramount importance. Do NOT store with:
 - Water or aqueous solutions[\[6\]](#)
 - Strong bases (e.g., hydroxides, amines)[\[6\]](#)[\[8\]](#)
 - Alcohols[\[4\]](#)
 - Strong oxidizing agents[\[6\]](#)[\[8\]](#)

Section 5: Emergency Procedures

Preparedness is essential for responding effectively to an emergency.

Spill Response



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Flowchart for responding to a chemical spill.

- **Evacuate and Alert:** Alert nearby personnel and evacuate the immediate area if the spill is large or if you feel unwell.
- **Contain:** For small, manageable spills, prevent further spread. Cover the solid spill with an inert, dry absorbent material like sand, earth, or vermiculite. NEVER use water.
- **Collect:** Carefully sweep the absorbed material into a clearly labeled container for hazardous waste disposal.[7]
- **Decontaminate:** Clean the spill area thoroughly.
- **Report:** Report the incident to the laboratory supervisor or safety officer.

First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][7]
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[6][7]
- **Inhalation:** Move the affected person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or they feel unwell, seek immediate medical attention.[6][7]
- **Ingestion:** Rinse the mouth thoroughly with water. DO NOT induce vomiting. Seek immediate medical attention.[6]

Section 6: Waste Disposal

Chemical waste must be handled responsibly to protect personnel and the environment.

- **Labeling:** All waste containers must be accurately and clearly labeled as hazardous waste, listing **1,4-Dimethyl-1H-pyrazole-5-sulfonyl chloride** as a component.

- Containers: Use designated, sealed containers for solid and liquid waste.
- Disposal: Dispose of all waste through your institution's environmental health and safety office. Do not pour any amount down the drain.[6][7] Follow all local, state, and federal regulations.

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- To cite this document: BenchChem. [1,4-dimethyl-1H-pyrazole-5-sulfonyl chloride safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at:

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